

Technical Support Center: Einecs 287-146-0

Hydrolysis Prevention

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Compound of Interest

Compound Name: *Einecs 287-146-0*

Cat. No.: *B12672212*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on preventing the hydrolysis of **Einecs 287-146-0** (Phosphoric acid, isotridecyl ester, compd. with 2,2'-iminobis[ethanol]) in aqueous systems.

Frequently Asked Questions (FAQs)

Q1: What is **Einecs 287-146-0** and why is it prone to hydrolysis?

A1: **Einecs 287-146-0** is the European Inventory of Existing Commercial Chemical Substances number for the compound formed between isotridecyl phosphate ester and diethanolamine. As a phosphate ester, it is susceptible to hydrolysis, a chemical reaction where water molecules break down the ester bonds, leading to the formation of isotridecyl alcohol and phosphoric acid. This degradation can alter the compound's efficacy and the physicochemical properties of your formulation.

Q2: What are the primary factors that accelerate the hydrolysis of **Einecs 287-146-0**?

A2: The rate of hydrolysis is primarily influenced by three factors:

- **pH:** Hydrolysis is significantly faster in both acidic and alkaline conditions compared to a neutral pH.
- **Temperature:** Higher temperatures increase the kinetic energy of the molecules, leading to a faster reaction rate.

- **Water Availability:** As a reactant, the presence of water is essential for hydrolysis to occur.

Q3: How can I detect and monitor the hydrolysis of **Einecs 287-146-0** in my experiments?

A3: Several analytical techniques can be employed to monitor the degradation of **Einecs 287-146-0**:

- **Acid Number Titration (ASTM D974/D664):** This method quantifies the increase in acidic byproducts from hydrolysis.
- **Linear Sweep Voltammetry:** This electrochemical technique can detect changes in the chemical composition of the system due to degradation.
- **Membrane Patch Colorimetry (MPC) (ASTM D7843):** This technique assesses the potential for insoluble degradation products to form, which can be an indicator of advanced hydrolysis.

Q4: What are the most effective strategies for preventing the hydrolysis of **Einecs 287-146-0**?

A4: The most effective preventative measures include:

- **pH Control:** Maintaining the pH of the aqueous system within a neutral range (pH 6-8) is crucial. The use of appropriate buffer systems is highly recommended.
- **Temperature Control:** Whenever possible, experiments should be conducted at controlled, lower temperatures to minimize the rate of hydrolysis.
- **Use of Stabilizers:** The addition of specific chemical stabilizers, such as alkaline buffers, can significantly inhibit the hydrolysis process.

Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Solution
Unexpected change in pH of the aqueous system.	Hydrolysis of Einecs 287-146-0 is producing acidic byproducts.	1. Verify the pH of your system. 2. Implement a suitable buffer system to maintain a neutral pH. 3. Monitor the acid number over time.
Precipitate formation or cloudiness in the solution.	Advanced degradation leading to the formation of insoluble byproducts.	1. Filter the solution and analyze the precipitate. 2. Perform an MPC test to assess varnish potential. 3. Re-evaluate the storage and experimental conditions (temperature and pH).
Inconsistent experimental results or loss of compound activity.	Degradation of Einecs 287-146-0 leading to a lower effective concentration.	1. Quantify the concentration of the intact compound using a suitable analytical method (e.g., HPLC-MS). 2. Review and optimize the formulation for better stability.

Data Presentation

Table 1: Effect of pH on the Relative Hydrolysis Rate of a Generic Long-Chain Alkyl Phosphate Ester at 50°C

pH	Relative Hydrolysis Rate
2	15.2
4	3.5
6	1.1
7	1.0
8	1.8
10	8.9
12	25.4

Note: Data is representative of similar long-chain alkyl phosphate esters and should be used as a guideline.

Table 2: Influence of Temperature on the Hydrolysis Rate of a Generic Long-Chain Alkyl Phosphate Ester at pH 7

Temperature (°C)	Rate Constant (k, 10^{-6} s^{-1})
25	0.8
40	3.2
60	12.5
80	48.7

Note: Data is representative of similar long-chain alkyl phosphate esters and should be used as a guideline.

Experimental Protocols

Protocol 1: Determination of Acid Number (ASTM D974)

1. Principle: This method determines the acidic constituents in the sample by titration with a standardized potassium hydroxide (KOH) solution. The endpoint is indicated by a color change

of the p-naphtholbenzein indicator.

2. Reagents and Materials:

- Titration solvent (Toluene and Isopropyl alcohol, 50:50, with 0.5% water)
- p-Naphtholbenzein indicator solution
- Standardized 0.1 M alcoholic KOH solution
- Sample containing **Einecs 287-146-0**

3. Procedure:

- Accurately weigh a suitable amount of the sample into a flask.
- Add 100 mL of the titration solvent and 0.5 mL of the indicator solution.
- Swirl the flask to dissolve the sample completely.
- Titrate with the 0.1 M alcoholic KOH solution to a green-brown endpoint.
- Record the volume of KOH solution used.

4. Calculation: Acid Number (mg KOH/g) = (A x M x 56.1) / W Where:

- A = volume of KOH solution used (mL)
- M = molarity of the KOH solution
- W = weight of the sample (g)

Protocol 2: Varnish Potential Measurement by Membrane Patch Colorimetry (ASTM D7843)

1. Principle: This method quantifies the potential of a fluid to form insoluble deposits (varnish) by filtering a sample through a fine filter membrane and measuring the color of the resulting patch.

2. Equipment:

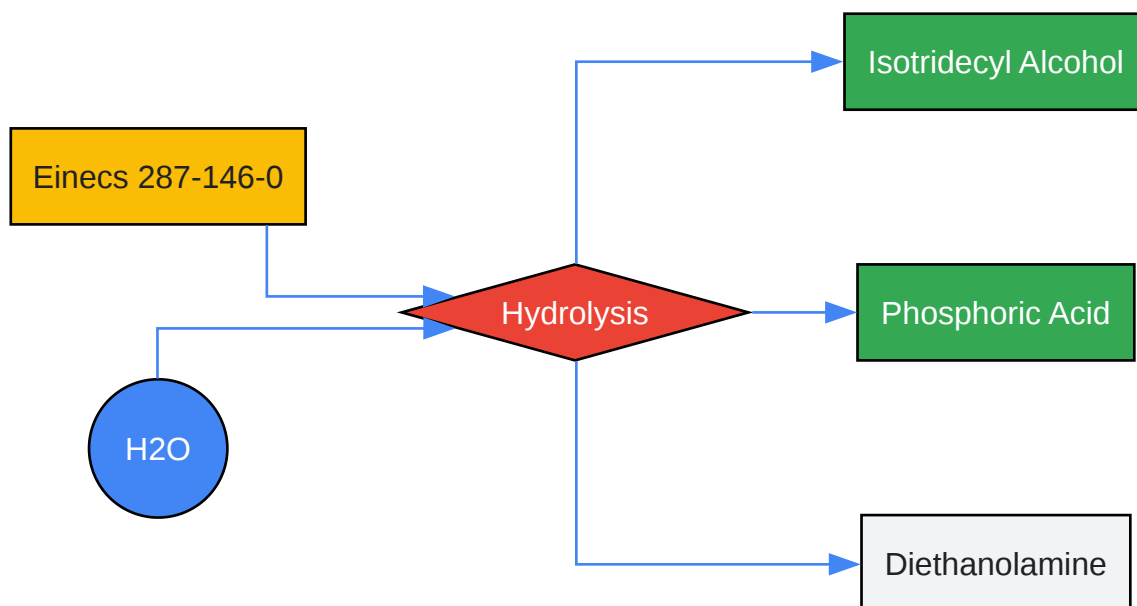
- Membrane filtration apparatus
- 47 mm, 0.45 μm nitrocellulose filter membranes
- Spectrophotometer for color measurement
- Drying oven

3. Procedure:

- Mix 50 mL of the sample with 50 mL of a suitable solvent (e.g., petroleum ether).
- Allow the mixture to stand for 24 hours at room temperature.
- Filter the mixture through a pre-weighed 0.45 μm filter membrane.
- Wash the filter with the solvent to remove any soluble components.
- Dry the filter membrane in an oven at 60°C for 1 hour.
- Measure the color of the patch using a spectrophotometer to obtain the CIE ΔE value.

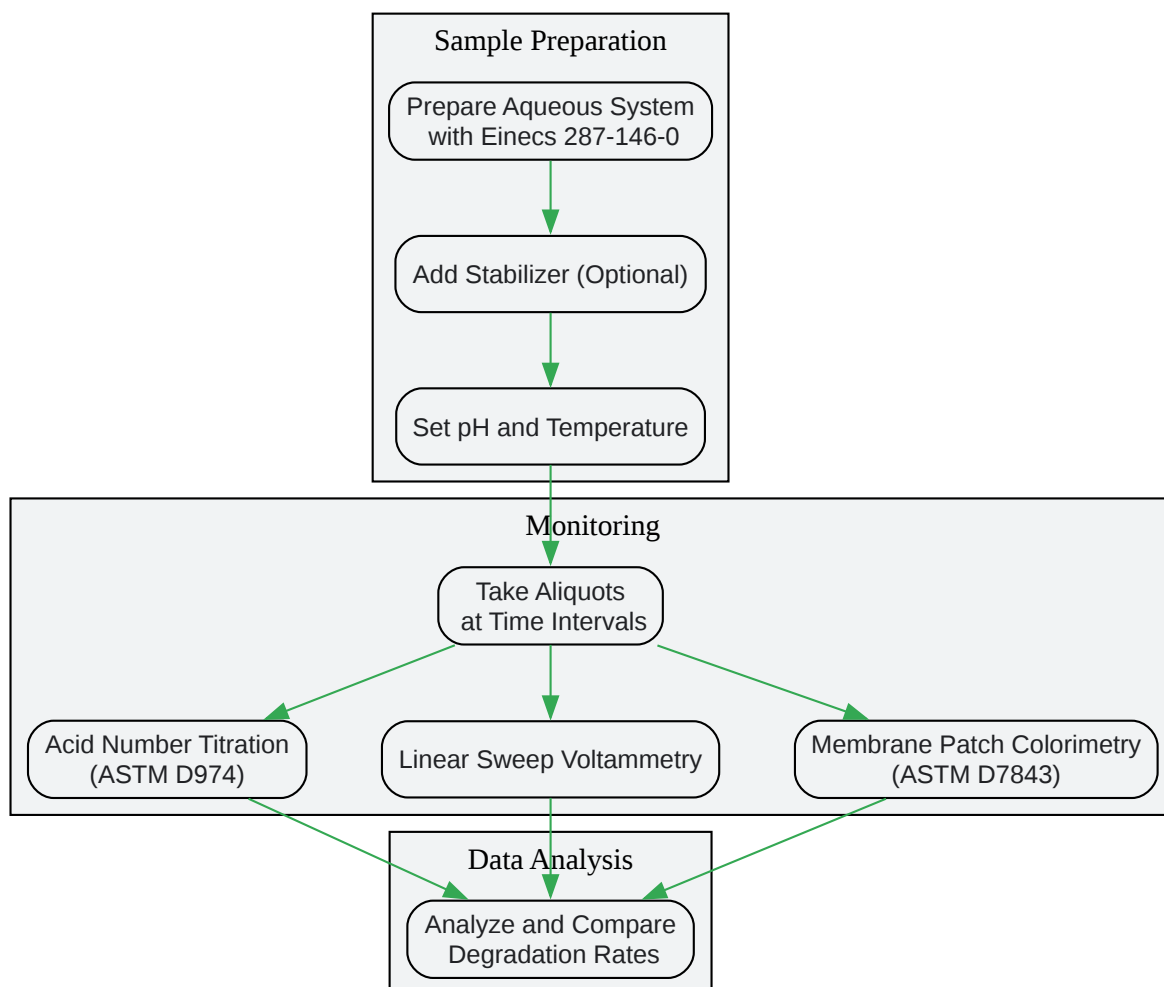
4. Interpretation: A higher ΔE value indicates a greater potential for varnish formation and, consequently, a higher level of degradation.

Visualizations



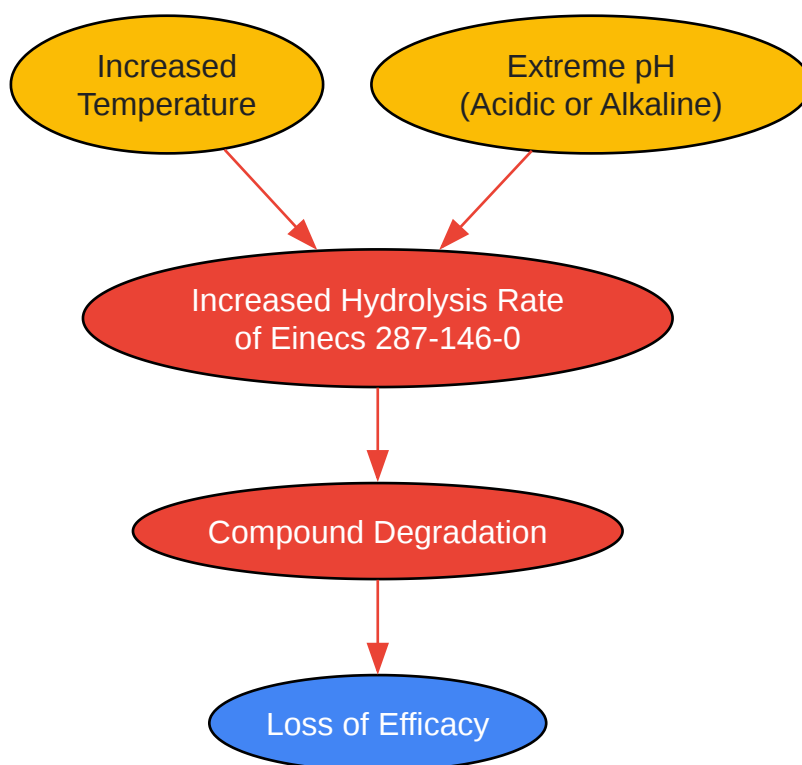
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Caption: Hydrolysis pathway of **Einecs 287-146-0**.



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Caption: Experimental workflow for monitoring hydrolysis.



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Caption: Factors leading to loss of efficacy.

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